

Spectroscopic Data Analysis of 12-Tridecenoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 12-Tridecenoyl chloride

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This technical guide provides a comprehensive overview of the expected spectroscopic data for **12-tridecenoyl chloride** ($C_{13}H_{23}ClO$, Molecular Weight: 230.77 g/mol)^[1], a long-chain fatty acyl chloride. Due to the limited availability of published experimental spectra for this specific compound, this document focuses on predicted data based on the analysis of analogous compounds and general principles of spectroscopy. It also includes detailed experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for similar liquid acyl chlorides.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **12-tridecenoyl chloride**. These predictions are derived from the known spectral characteristics of acyl chlorides, alkenes, and long-chain fatty acids.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted 1H NMR Data for **12-Tridecenoyl Chloride**

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
~5.8	m	1H	CH ₂ =CH-
~4.9	m	2H	CH ₂ =CH-
~2.87	t	2H	-CH ₂ -COCl
~2.0	m	2H	-CH ₂ -CH=CH ₂
~1.71	p	2H	-CH ₂ -CH ₂ -COCl
~1.2-1.4	m	12H	-(CH ₂) ₆ -

Predicted based on typical chemical shifts for similar functional groups.[\[2\]](#)[\[3\]](#)

Table 2: Predicted ¹³C NMR Data for **12-Tridecenoyl Chloride**

Chemical Shift (δ) ppm	Assignment
~173	C=O
~139	CH ₂ =CH-
~114	CH ₂ =CH-
~47	-CH ₂ -COCl
~34	-CH ₂ -CH=CH ₂
~25-30	Aliphatic -CH ₂ - chain
~24	-CH ₂ -CH ₂ -COCl

Predicted based on typical chemical shifts for acyl chlorides and alkenes.[\[2\]](#)

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **12-Tridecenoyl Chloride**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3075	Medium	=C-H stretch
~2925, ~2855	Strong	C-H stretch (aliphatic)
~1800	Very Strong	C=O stretch (acyl chloride)
~1640	Medium	C=C stretch
~1465	Medium	C-H bend (scissoring)
~990, ~910	Strong	=C-H bend (out-of-plane)
~720	Medium	C-Cl stretch

The most characteristic peak for an acyl chloride is the very strong carbonyl absorption around 1800 cm⁻¹.^[2]

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **12-Tridecenoyl Chloride**

m/z	Interpretation
230/232	Molecular ion peak [M] ⁺ and its isotope [M+2] ⁺ due to ³⁵ Cl and ³⁷ Cl
195	[M - Cl] ⁺ , Acylium ion
Various	Fragmentation of the alkyl chain

The mass spectrum is expected to show a characteristic isotopic pattern for a chlorine-containing compound.

Experimental Protocols

The following are detailed methodologies for acquiring spectroscopic data for a liquid sample like **12-tridecenoyl chloride**.

NMR Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra to determine the molecular structure.

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of **12-tridecenoyl chloride** in about 0.7 mL of a deuterated solvent (e.g., CDCl_3) in a clean, dry NMR tube.
- Internal Standard: Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- Instrumentation: Use a high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- Data Acquisition:
 - Acquire a ^1H NMR spectrum. Typical parameters include a 30-45 degree pulse angle and a relaxation delay of 1-2 seconds.
 - Acquire a ^{13}C NMR spectrum. This will require a larger number of scans than the ^1H spectrum due to the lower natural abundance of ^{13}C .
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phasing, and baseline correction.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation (Neat Liquid):
 - Place a single drop of **12-tridecenoyl chloride** onto the surface of a salt plate (e.g., NaCl or KBr).
 - Carefully place a second salt plate on top to create a thin liquid film.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.

- Data Acquisition:
 - First, run a background spectrum of the empty spectrometer to subtract any atmospheric interference (e.g., CO₂, H₂O).[5]
 - Place the prepared salt plates in the sample holder and acquire the sample spectrum.
- Data Processing: The software will automatically ratio the sample spectrum to the background spectrum to produce the final infrared spectrum.

Mass Spectrometry (MS)

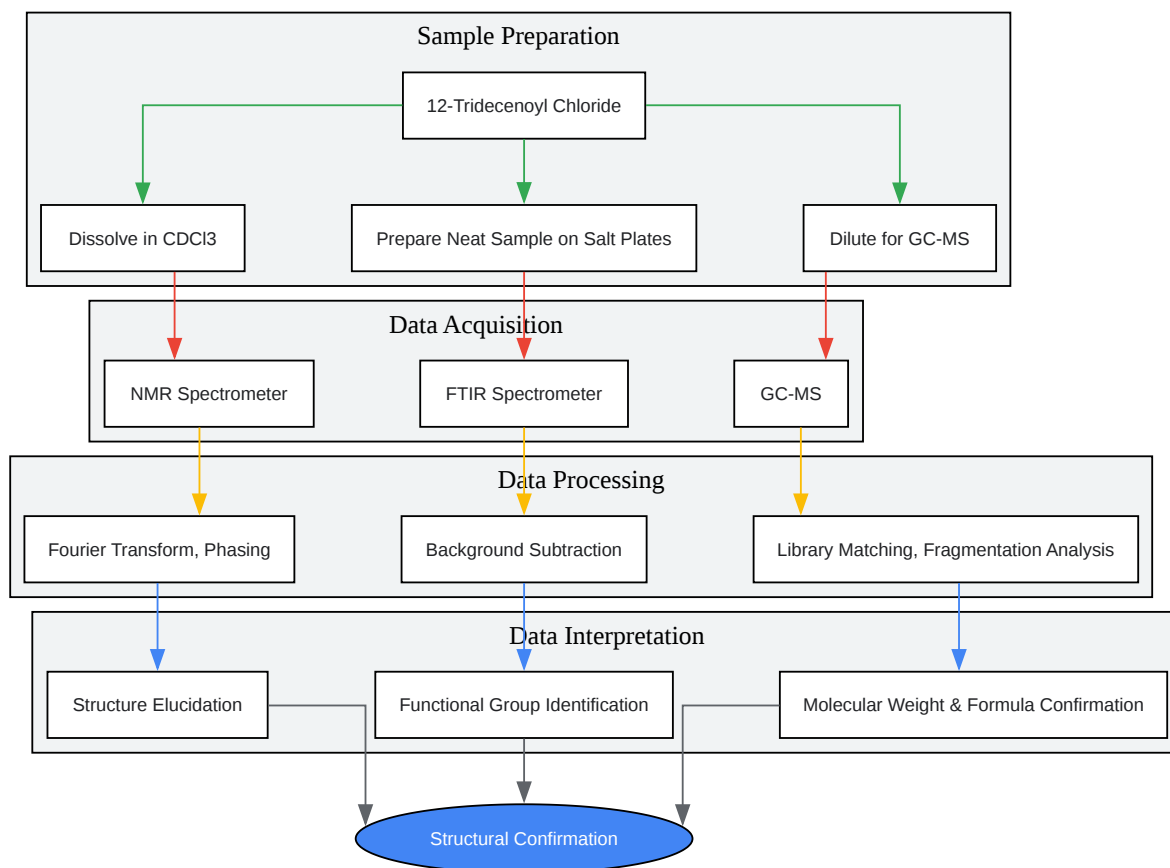
Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Methodology:

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer. For a volatile liquid like **12-tridecenoyl chloride**, direct injection or Gas Chromatography-Mass Spectrometry (GC-MS) can be used.
- Ionization: Use an appropriate ionization technique. Electron Ionization (EI) is a common method for this type of molecule.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .
- Data Analysis: Analyze the spectrum for the molecular ion peak and characteristic fragmentation patterns to confirm the structure.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound.



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Caption: General workflow for spectroscopic analysis of a chemical compound.

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